

Application of C.I. Acid Blue 158 in textile and leather dyeing research

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Compound of Interest

Compound Name: C.I. Acid blue 158

Cat. No.: B15556058

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Application Notes: C.I. Acid Blue 158

Introduction

C.I. Acid Blue 158 is a pre-metallized monoazo acid dye known for its green-light blue hue.[1] [2] As a water-soluble anionic colorant, it is extensively used in the dyeing of protein and polyamide fibers.[3][4] Its primary applications include the coloration of wool, silk, and nylon, as well as blended fabrics such as wool/nylon and wool/acrylic.[5] Furthermore, **C.I. Acid Blue 158** is particularly well-suited for dyeing leather and woolen carpets due to its good penetration and fastness properties.

Chemical Properties and Dyeing Mechanism

Acid dyes, including **C.I. Acid Blue 158**, are so named because they are applied in an acidic dyebath. The dye molecule contains sulfonic acid groups ($\text{-SO}_3\text{H}$) which are negatively charged in solution. The fibers it targets—wool, silk (protein fibers), and nylon (a synthetic polyamide)—contain basic amino groups (-NH_2).

The dyeing process is facilitated by lowering the pH of the dyebath with an acid, such as acetic acid or formic acid. In this acidic environment, the amino groups on the fiber become protonated, acquiring a positive charge (-NH_3^+). This creates an ionic attraction between the anionic dye molecules and the cationic sites on the fiber, forming strong salt linkages. This ionic bonding is the primary mechanism of dye fixation. Additionally, van der Waals forces and hydrogen bonding contribute to the overall dye-fiber interaction. The pre-metallized nature of

C.I. Acid Blue 158, which incorporates a chromium complex, generally enhances its fastness properties.

Data Presentation

Table 1: General Properties of **C.I. Acid Blue 158**

Property	Value	Reference
C.I. Name	Acid Blue 158	
C.I. Number	14880	
CAS Number	6370-08-7	
Chemical Class	Monoazo (Pre-metallized)	
Molecular Formula	C ₂₀ H ₁₃ N ₂ NaO ₈ S ₂	
Molecular Weight	495.45 g/mol	
Appearance	Dark Blue Powder	
Shade in Solution	Greenish Blue	
Solubility in Water	80-90 g/L (at 90°C)	

Table 2: Fastness Properties of **C.I. Acid Blue 158**

Fastness Test	ISO Standard	AATCC Standard	Reference
Light Fastness	5-6	5	
Soaping (Washing)	3 (Fading), 4 (Staining)	2 (Fading), 2 (Staining)	
Perspiration	4 (Fading), 4 (Staining)	2 (Fading), 3 (Staining)	
Oxygen Bleaching	4	3	
Seawater	1-2	1	

Note: Fastness is rated on a scale of 1 to 5 for most tests and 1 to 8 for light fastness, where a higher number indicates better fastness.

Table 3: Recommended Dyeing Parameters for Textiles (Wool/Nylon)

Parameter	Recommended Value/Range	Purpose	Reference
Dye Concentration	1-3% (on weight of fiber, o.w.f)	To achieve desired color depth	
Liquor Ratio	20:1 to 40:1	Allows for free movement of material and even dyeing	
pH	4.5 - 5.5 (Adjust with Acetic Acid)	Promotes protonation of fiber's amino groups for ionic bonding	
Dyeing Temperature	95-100°C (near boiling)	Ensures proper dye penetration, diffusion, and fixation	
Dyeing Time	45-60 minutes at dyeing temperature	Allows for sufficient dye exhaustion and leveling	
Auxiliaries	Glauber's Salt (Sodium Sulfate)	Acts as a leveling agent to promote even dye uptake	

Experimental Protocols

Protocol 1: Exhaust Dyeing of Wool/Nylon Fabric

This protocol describes a standard laboratory procedure for dyeing wool or nylon fabric with **C.I. Acid Blue 158** using the exhaust method.

- Fabric Preparation:

- Weigh the dry fabric to calculate the required amounts of dye and chemicals.
- Scour the fabric by washing it in a solution containing a non-ionic detergent at 50-60°C for 20 minutes to remove any impurities, oils, or sizes.
- Rinse the fabric thoroughly with warm and then cold water. This pre-treatment ensures even dye uptake.
- Dyebath Preparation:
 - Calculate the required volume of water for the desired liquor ratio (e.g., for 10g of fabric at a 30:1 ratio, use 300mL of water).
 - Separately dissolve the pre-weighed **C.I. Acid Blue 158** powder in a small amount of hot water to create a stock solution.
 - Fill the dyebath with the calculated volume of water and add the dye stock solution.
 - If using, add a leveling agent like Glauber's salt (e.g., 5-10% o.w.f).
 - Adjust the pH of the dyebath to the 4.5-5.5 range using a dilute solution of acetic acid.
- Dyeing Process:
 - Introduce the pre-wetted fabric into the dyebath at a starting temperature of approximately 40°C.
 - Stir gently and raise the temperature to near boiling (95-100°C) at a rate of 1-2°C per minute.
 - Maintain this temperature for 45-60 minutes, ensuring the fabric is fully immersed and gently agitated periodically for even dyeing.
- Rinsing and Soaping (Post-Treatment):
 - After the dyeing cycle, allow the dyebath to cool gradually to about 70°C before draining to prevent thermal shock to the fibers.

- Rinse the dyed fabric in warm water, followed by a thorough cold water rinse until the water runs clear.
- To remove any unfixed surface dye and improve wash fastness, perform a soaping treatment. Wash the fabric at 50-60°C for 15 minutes in a solution containing a non-ionic detergent.
- Rinse thoroughly again and air dry.

Protocol 2: Drum Dyeing of Leather

This protocol provides a general methodology for applying **C.I. Acid Blue 158** to chrome-tanned leather in a laboratory or small-scale drum.

- Leather Preparation:
 - The leather should be in the wet-blue (chrome-tanned) state. Weigh the leather to calculate chemical percentages.
 - Neutralize the leather to a pH of 5.0-6.0 to prepare it for dyeing. This is typically done in a drum with a neutralizing agent like sodium formate or sodium bicarbonate.
- Dyeing Process:
 - Prepare a dye solution by dissolving **C.I. Acid Blue 158** (e.g., 2-5% on shaved weight) in hot water.
 - Place the neutralized leather in the drum with water (e.g., 100-200% on shaved weight) at approximately 30°C.
 - Add the dye solution to the drum and run for 45-60 minutes to allow for full penetration of the dye into the leather.
 - To fix the dye, gradually add a dilute solution of formic acid (e.g., 1-2%) in several feeds over 30-45 minutes to lower the pH to around 3.5. This enhances the ionic bonding between the dye and the leather collagen.
- Post-Dyeing Treatment:

- After fixation, drain the drum and wash the leather thoroughly with water.
- The leather can then proceed to subsequent post-tanning operations such as fatliquoring (to impart softness) and finishing.

Protocol 3: Spectrophotometric Analysis of Dye Exhaustion

This protocol measures the amount of dye that has transferred from the dyebath to the fiber.

- Sample Collection: During the dyeing process (Protocol 1), collect small, precise aliquots (e.g., 2 mL) from the dyebath at specific time intervals (e.g., 0, 15, 30, 45, and 60 minutes).
- Sample Preparation: Allow the samples to cool to room temperature. Dilute each aliquot with a known volume of deionized water to bring its absorbance within the spectrophotometer's linear range.
- Measurement:
 - Determine the wavelength of maximum absorbance (λ -max) for **C.I. Acid Blue 158** by scanning a dilute solution.
 - Measure the absorbance of each collected and diluted sample at the λ -max.
- Calculation:
 - Use a pre-established calibration curve (absorbance vs. known concentrations) to determine the dye concentration in the dyebath at each time point (C_t).
 - Calculate the percentage of dye exhaustion (%E) using the formula: $\%E = [(C_0 - C_t) / C_0] \times 100$ Where C_0 is the initial dye concentration and C_t is the concentration at time t.

Protocol 4: Evaluation of Wash Fastness (ISO 105-C06)

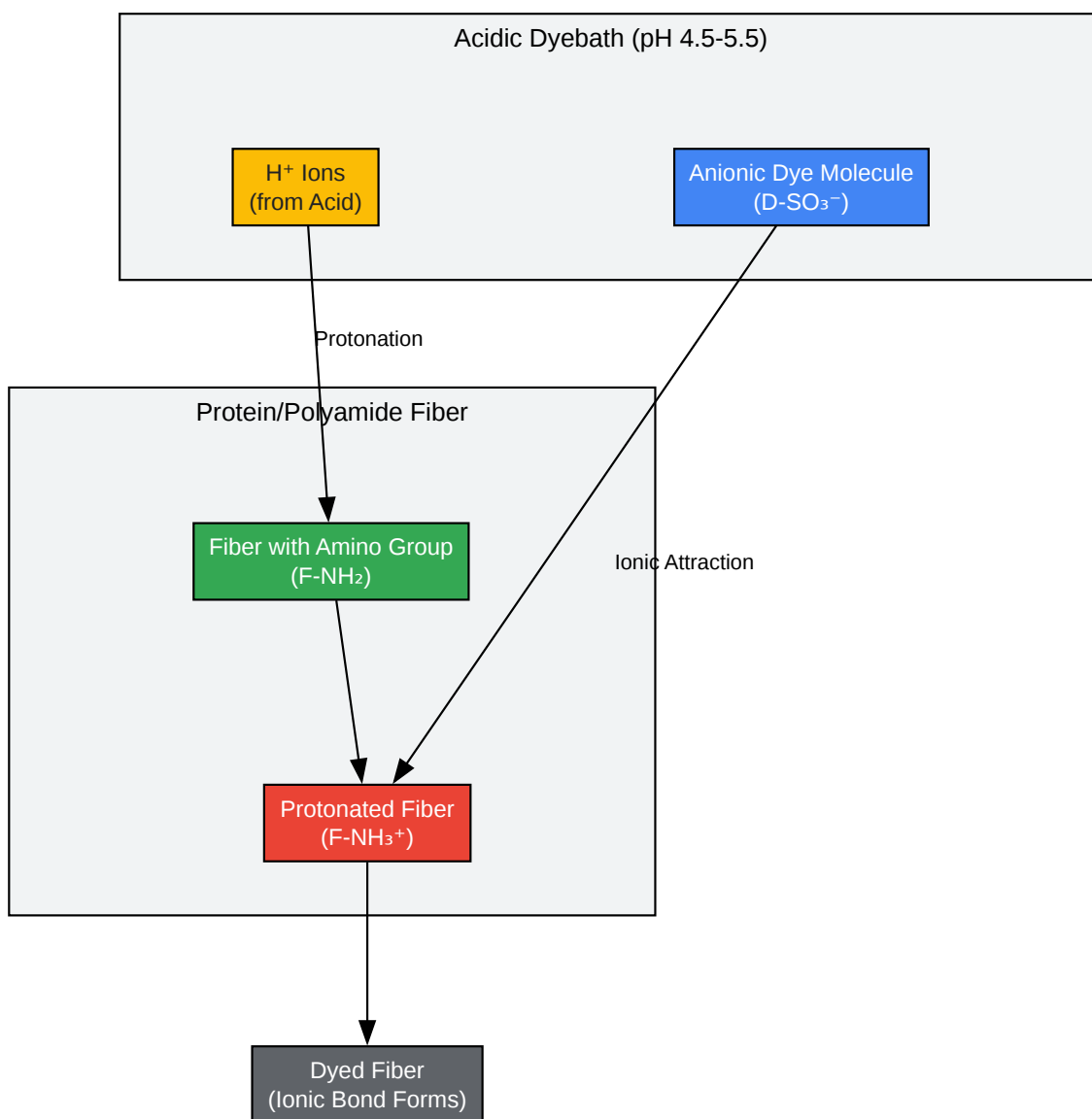
- Specimen Preparation: Prepare a composite specimen by stitching a piece of the dyed fabric (e.g., 10 cm x 4 cm) between two pieces of undyed multi-fiber fabric (containing wool, acrylic, polyester, nylon, cotton, and acetate).
- Washing Procedure:

- Place the composite specimen in a container with a specified soaping solution and stainless steel balls (to simulate mechanical action).
- Agitate the container in a laundering machine at a specified temperature (e.g., 40°C or 60°C) for 30 minutes.
- Evaluation:
 - After washing, rinse and dry the specimen.
 - Assess the change in color of the dyed fabric (fading) and the degree of staining on each component of the multi-fiber fabric using standardized Grey Scales. A rating from 1 (poor) to 5 (excellent) is assigned.

Protocol 5: Evaluation of Light Fastness (ISO 105-B02)

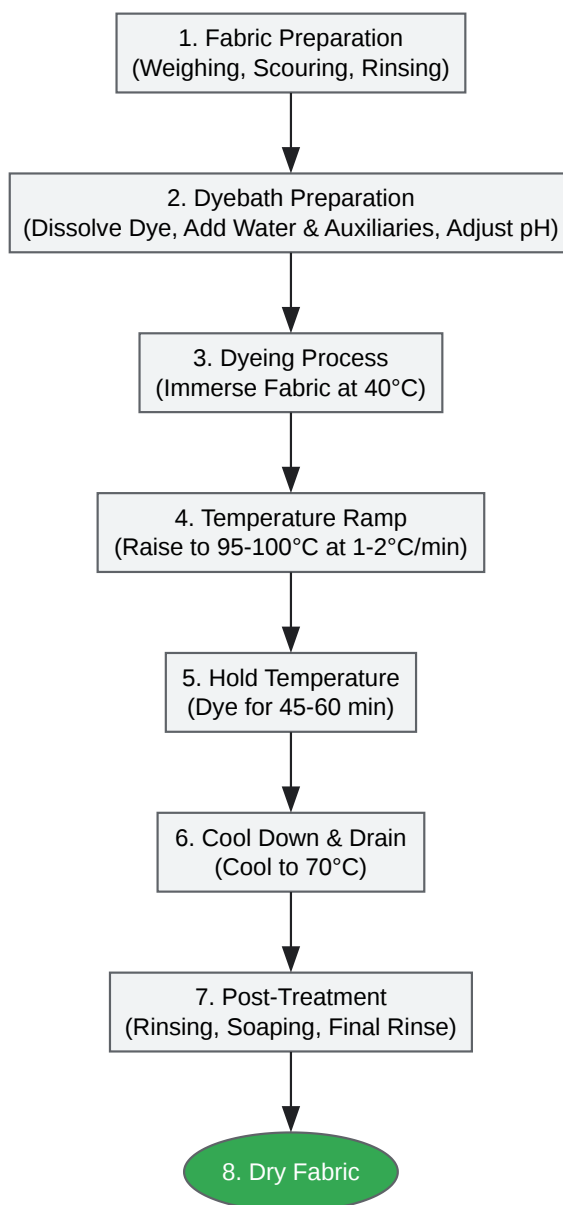
- Specimen Preparation: Mount a specimen of the dyed fabric in a holder, partially covering it with an opaque mask to leave an unexposed area for comparison.
- Exposure:
 - Place the specimen in a light fastness tester, which exposes it to artificial light (e.g., a Xenon arc lamp) under controlled conditions of temperature and humidity.
 - Simultaneously expose a set of standardized Blue Wool references (rated 1 to 8).
- Evaluation:
 - Periodically inspect the specimen and the Blue Wool standards. The test ends when a specified color change is observed.
 - Assess the fading of the exposed portion of the test specimen against its unexposed portion. The light fastness rating is the number of the Blue Wool standard that exhibits a similar degree of fading.

Visualizations



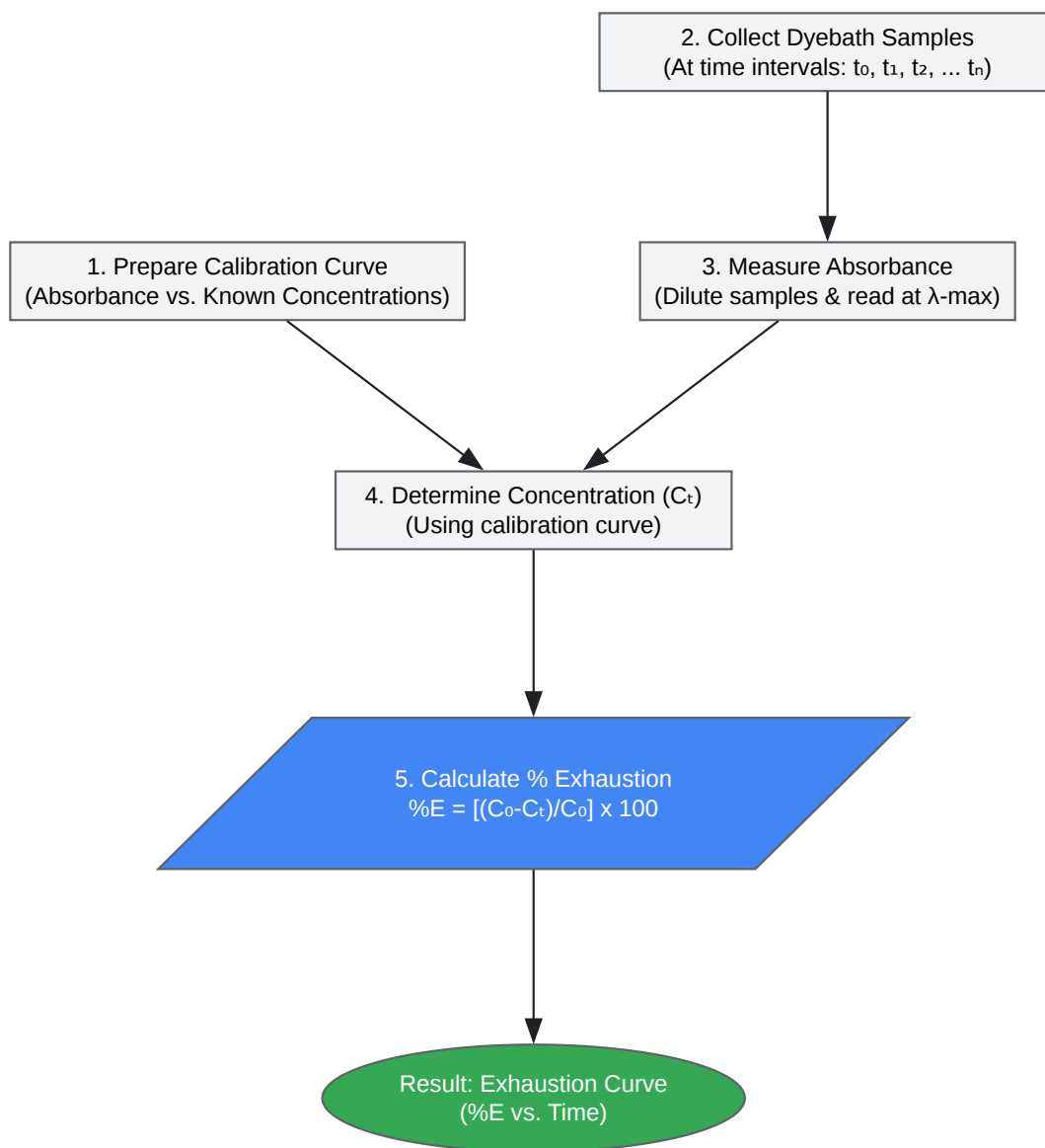
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Caption: Dyeing mechanism of acid dyes on protein and polyamide fibers.



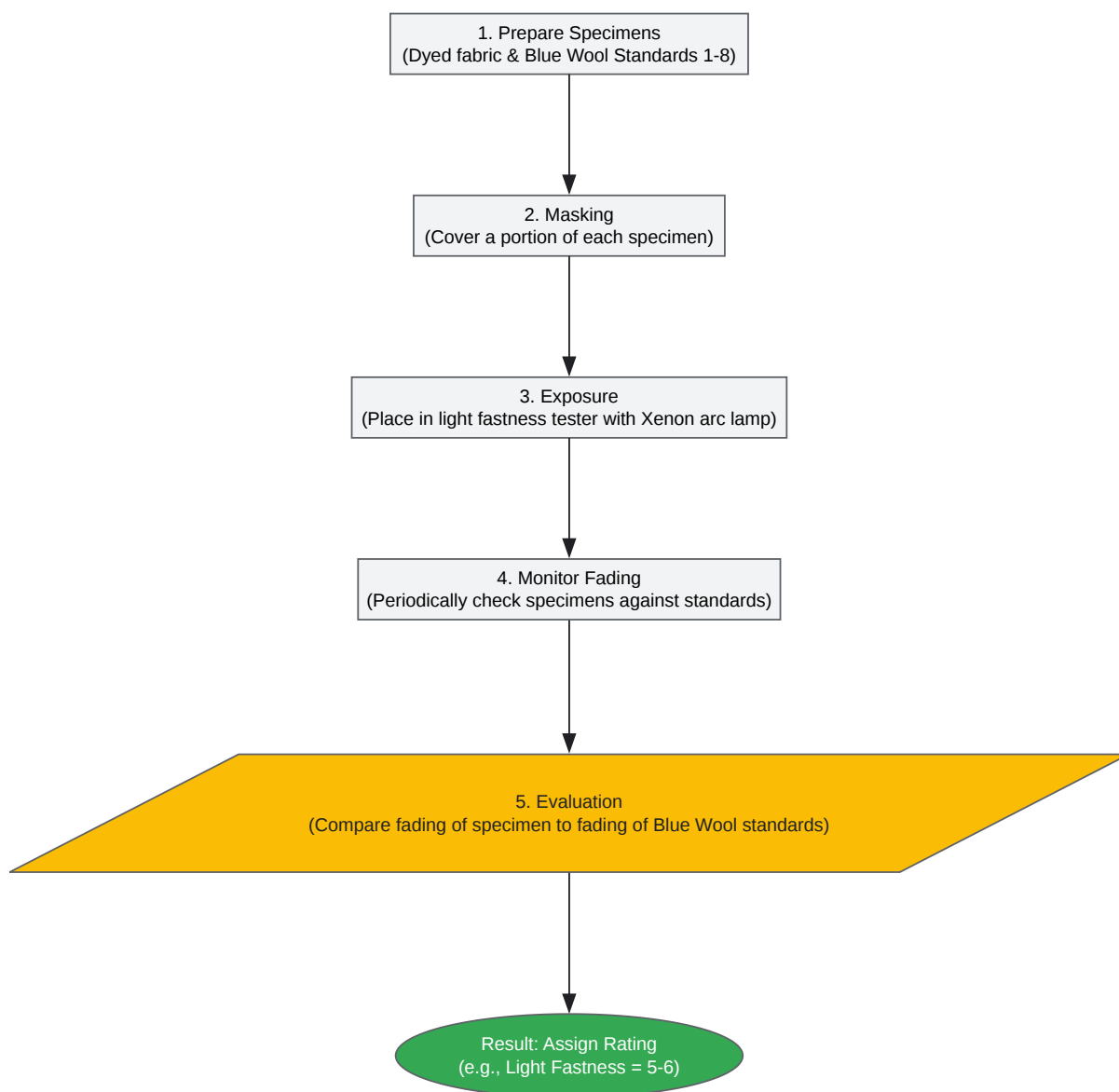
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Caption: Experimental workflow for the exhaust dyeing of textiles.



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Caption: Workflow for determining dye exhaustion percentage.



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Caption: Workflow for textile light fastness testing (ISO 105-B02).

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